

Personal protective equipment for handling CCT367766

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Compound of Interest

Compound Name: CCT367766

Cat. No.: B15541696

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Essential Safety and Handling Guide for CCT367766

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **CCT367766**. As a potent, third-generation heterobifunctional PROTAC (Proteolysis Targeting Chimera), **CCT367766** should be handled with a high degree of caution, treating it as a potentially hazardous compound.^{[1][2]} Adherence to the following operational and disposal plans is essential to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A multi-layered approach to Personal Protective Equipment (PPE) is mandatory when working with **CCT367766** to prevent inhalation, skin contact, and eye exposure.^[3] The required PPE varies depending on the laboratory activity.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Respirator: NIOSH-approved N95 or higher-rated respirator.[1] - Gloves: Two pairs of nitrile gloves (double-gloving).[1] - Eye Protection: Chemical splash goggles.[1] - Lab Coat: Disposable or dedicated non-absorbent lab coat.[1] - Ventilation: Certified chemical fume hood or powder containment hood.[1]
Solution Preparation and Handling	- Gloves: Two pairs of nitrile gloves.[1] - Eye Protection: Chemical splash goggles or a face shield for splash risks.[1] - Lab Coat: Standard laboratory coat.[1] - Ventilation: Chemical fume hood.[4]
Cell Culture and In Vitro Assays	- Gloves: Nitrile gloves.[1] - Eye Protection: Safety glasses with side shields.[1][4] - Lab Coat: Standard laboratory coat.[1] - Containment: Class II biological safety cabinet.[1]

Operational Plan: Step-by-Step Handling Procedures

A clear and concise operational plan is essential for the safe management of **CCT367766** within the laboratory.

- Designated Area: All work with **CCT367766**, from handling the solid compound to preparing solutions, must be conducted in a designated and clearly marked area.[1]
- Engineering Controls: All manipulations of the solid compound and concentrated solutions must be performed within a certified chemical fume hood to avoid aerosol formation and inhalation.[4]
- Decontamination: Use dedicated glassware and equipment. If this is not feasible, thoroughly decontaminate all equipment after use.

- Personal Hygiene: Always wash hands thoroughly with soap and water after handling the compound, even when gloves have been worn.[1]
- Storage: Store **CCT367766** in a tightly sealed container in a cool, well-ventilated area.[4] For long-term stability, stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[5][6]

Disposal Plan

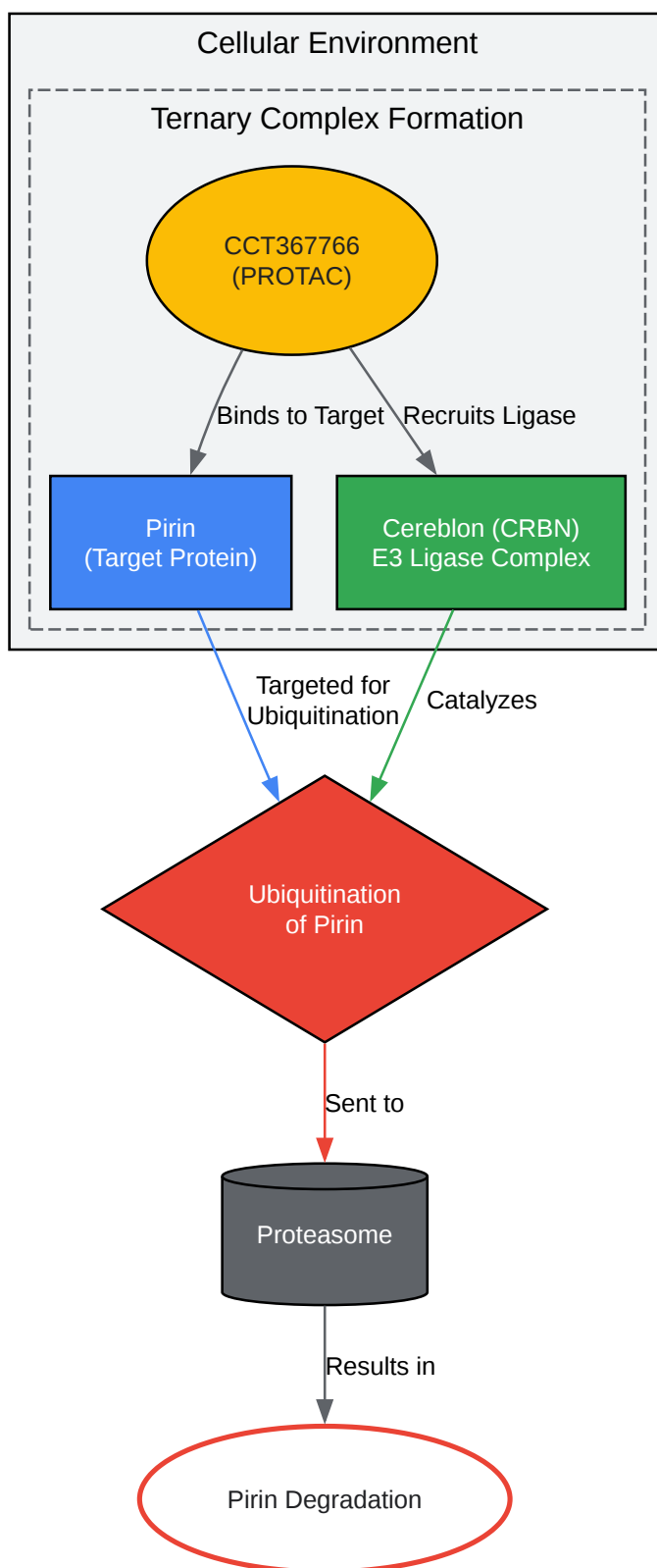
Proper disposal of **CCT367766** and contaminated materials is critical to prevent environmental contamination and accidental exposure. All waste must be handled in accordance with local, state, and federal regulations.[7]

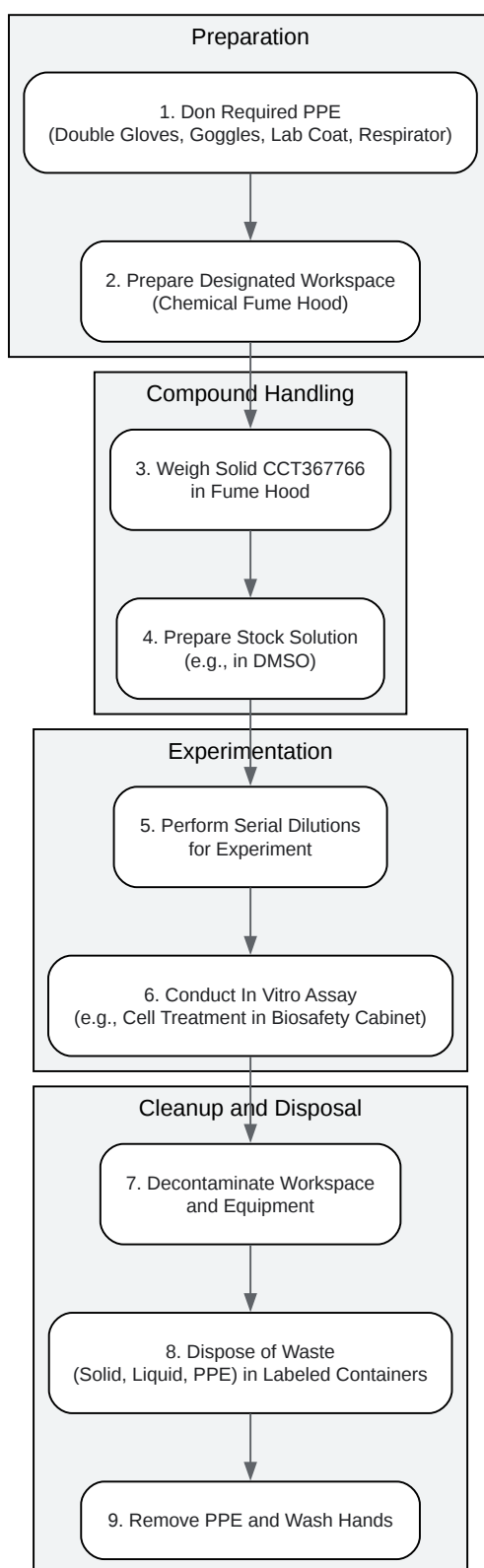
Waste Type	Disposal Procedure
Solid Waste	Collect in a dedicated, clearly labeled, and sealed hazardous waste container.
Liquid Waste	Collect in a dedicated, clearly labeled, and sealed hazardous waste container.
Contaminated Sharps	Dispose of in a puncture-resistant sharps container labeled for hazardous chemical waste. [7]
Contaminated PPE	Dispose of as hazardous waste in a designated, sealed container.[8]

Visualizing Experimental and Logical Workflows

CCT367766-Mediated Protein Degradation Pathway

The following diagram illustrates the mechanism of action for **CCT367766** as a PROTAC, inducing the degradation of the target protein, Pirin.[2][9]





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